

# Pyridinium Dichromate (PDC): A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Pyridinium dichromate	
Cat. No.:	B156615	Get Quote

CAS Number: 20039-37-6

This technical guide provides an in-depth overview of **pyridinium dichromate** (PDC), a versatile and selective oxidizing agent widely employed in organic synthesis. Tailored for researchers, scientists, and drug development professionals, this document details the compound's properties, synthesis, applications, and experimental protocols, with a focus on its role in the controlled oxidation of alcohols.

## **Core Properties and Data**

**Pyridinium dichromate** is an orange-yellow crystalline solid that is valued for its mild and selective oxidizing capabilities.[1] It is less acidic than the related pyridinium chlorochromate (PCC), making it more suitable for reactions involving acid-sensitive substrates.[2][3] Key quantitative data for PDC are summarized in the table below.



Property	Value	References
CAS Number	20039-37-6	[4]
Molecular Formula	C10H12Cr2N2O7	[5]
Molecular Weight	376.20 g/mol	[4]
Appearance	Orange to brownish-red crystalline powder	
Melting Point	152-153 °C	[1]
Solubility	Soluble in water, dimethylformamide (DMF), and dimethyl sulfoxide (DMSO). Sparingly soluble in dichloromethane, chloroform, and acetone.	[2][5][6]

# **Synthesis of Pyridinium Dichromate**

PDC can be synthesized by the reaction of chromium trioxide (CrO<sub>3</sub>) with pyridine in an aqueous solution. A common method involves the slow addition of a concentrated aqueous solution of chromium trioxide to pyridine, often cooled with an ice bath to manage the exothermic reaction.[5] The resulting orange precipitate is then filtered, washed with a suitable solvent like acetone, and dried to yield **pyridinium dichromate**.[5]

## **Applications in Organic Synthesis**

The primary application of PDC in organic synthesis is the oxidation of primary and secondary alcohols to aldehydes and ketones, respectively.[1][5] Its selectivity and mild reaction conditions make it a valuable reagent in multi-step syntheses, particularly in the development of complex molecules and pharmaceutical intermediates.[1][7]

### **Selective Oxidation of Alcohols**

A key advantage of PDC is its ability to oxidize primary alcohols to aldehydes with minimal over-oxidation to carboxylic acids, especially when used in anhydrous dichloromethane.[2][7]



The choice of solvent can influence the reaction outcome; in dimethylformamide (DMF), primary alcohols can be further oxidized to carboxylic acids.[2] Secondary alcohols are reliably oxidized to ketones.[2]

# Experimental Protocol: Oxidation of a Primary Alcohol to an Aldehyde

This protocol provides a general procedure for the oxidation of a primary alcohol to its corresponding aldehyde using **pyridinium dichromate** in dichloromethane.

#### Materials:

- Primary alcohol
- Pyridinium dichromate (PDC)
- Anhydrous dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Celite® or molecular sieves
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) or magnesium sulfate (MgSO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (e.g., nitrogen or argon)
- Filtration apparatus (e.g., Büchner funnel or sintered glass funnel)
- Separatory funnel
- Rotary evaporator



#### Procedure:

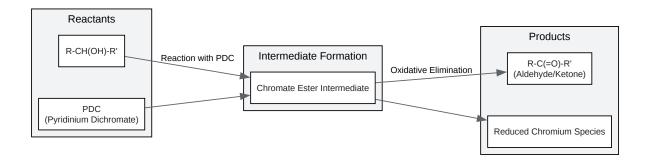
- Reaction Setup: To a dry round-bottom flask under an inert atmosphere, add the primary alcohol and anhydrous dichloromethane. To this solution, add Celite® or powdered molecular sieves. This helps to prevent the formation of a tar-like residue that can trap the product.[8][9]
- Addition of PDC: While stirring, add pyridinium dichromate (typically 1.5 to 2 equivalents)
   portion-wise to the reaction mixture. The reaction is usually carried out at room temperature.
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) by observing the disappearance of the starting alcohol.
- Workup: Upon completion, the reaction mixture is diluted with dichloromethane and filtered through a pad of Celite® to remove the chromium salts and other solid byproducts.
- Extraction and Washing: The filtrate is transferred to a separatory funnel and washed successively with saturated sodium bicarbonate solution, water, and brine.
- Drying and Concentration: The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude aldehyde.
- Purification: The crude product can be further purified by column chromatography on silica gel if necessary.

## **Reaction Mechanism and Visualization**

The oxidation of an alcohol by **pyridinium dichromate** is believed to proceed through the formation of a chromate ester intermediate. This is followed by the rate-determining step, which involves the abstraction of a proton from the carbon bearing the hydroxyl group, leading to the formation of the carbonyl compound and a reduced chromium species.

Below is a DOT language script for a Graphviz diagram illustrating the generalized mechanism of alcohol oxidation by PDC.





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Caption: Generalized mechanism of alcohol oxidation by PDC.

## Safety and Handling

**Pyridinium dichromate** is a chromium(VI) compound and should be handled with appropriate safety precautions. Chromium(VI) compounds are toxic and potential carcinogens.[5] It is essential to use personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and to work in a well-ventilated fume hood. As a strong oxidizing agent, PDC can promote fires and may be explosive in contact with certain organic materials.[10] Proper disposal of chromium waste is also critical due to its environmental toxicity.[5][10]

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